

Storage and handling conditions for PEG5-bis-(ethyl phosphonate).

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Compound of Interest

Compound Name: PEG5-bis-(ethyl phosphonate)

Cat. No.: B609897

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An In-depth Technical Guide to the Storage and Handling of **PEG5-bis-(ethyl phosphonate)**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the recommended storage and handling conditions for **PEG5-bis-(ethyl phosphonate)** (CAS No: 1446282-28-5), a bifunctional PEG linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugation applications. Adherence to these guidelines is crucial for maintaining the compound's integrity, ensuring experimental reproducibility, and guaranteeing laboratory safety.

Compound Information

Property	Value
Chemical Name	PEG5-bis-(ethyl phosphonate)
CAS Number	1446282-28-5
Molecular Formula	C ₂₀ H ₄₄ O ₁₁ P ₂
Molecular Weight	522.5 g/mol

Storage Conditions

The stability of PEG derivatives is sensitive to temperature, moisture, and light. While specific long-term stability data for **PEG5-bis-(ethyl phosphonate)** is not extensively published, the

following conditions are recommended based on vendor specifications and general guidelines for polyethylene glycol (PEG) compounds.

2.1. Quantitative Storage Recommendations

There is some variation in the storage temperatures recommended by different suppliers. To ensure maximum stability, the most stringent conditions should be considered, especially for long-term storage.

Parameter	Recommended Condition	Source(s)
Long-Term Storage Temperature	$\leq -15^{\circ}\text{C}$ (e.g., -20°C)	BroadPharm[1], JenKem Technology[1]
Short-Term Storage Temperature	$2-8^{\circ}\text{C}$	ChemScene[2]
Atmosphere	Inert Gas (Nitrogen or Argon)	JenKem Technology[1]
Light Exposure	Store in the dark	JenKem Technology[1]
Moisture	Store in a dry environment with desiccant	JenKem Technology[1]
Form	As a solid (powder)	N/A
In Solvent	-80°C	DC Chemicals (for a related compound)[3]

Note: A study on another PEGylated compound confirmed severe degradation under high temperature, high humidity, and light, reinforcing the need for cold, dark, and dry storage conditions.

Handling and Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS) for **PEG5-bis-(ethyl phosphonate)**, handling procedures should follow best practices for similar, non-hazardous chemical reagents.

3.1. Engineering Controls

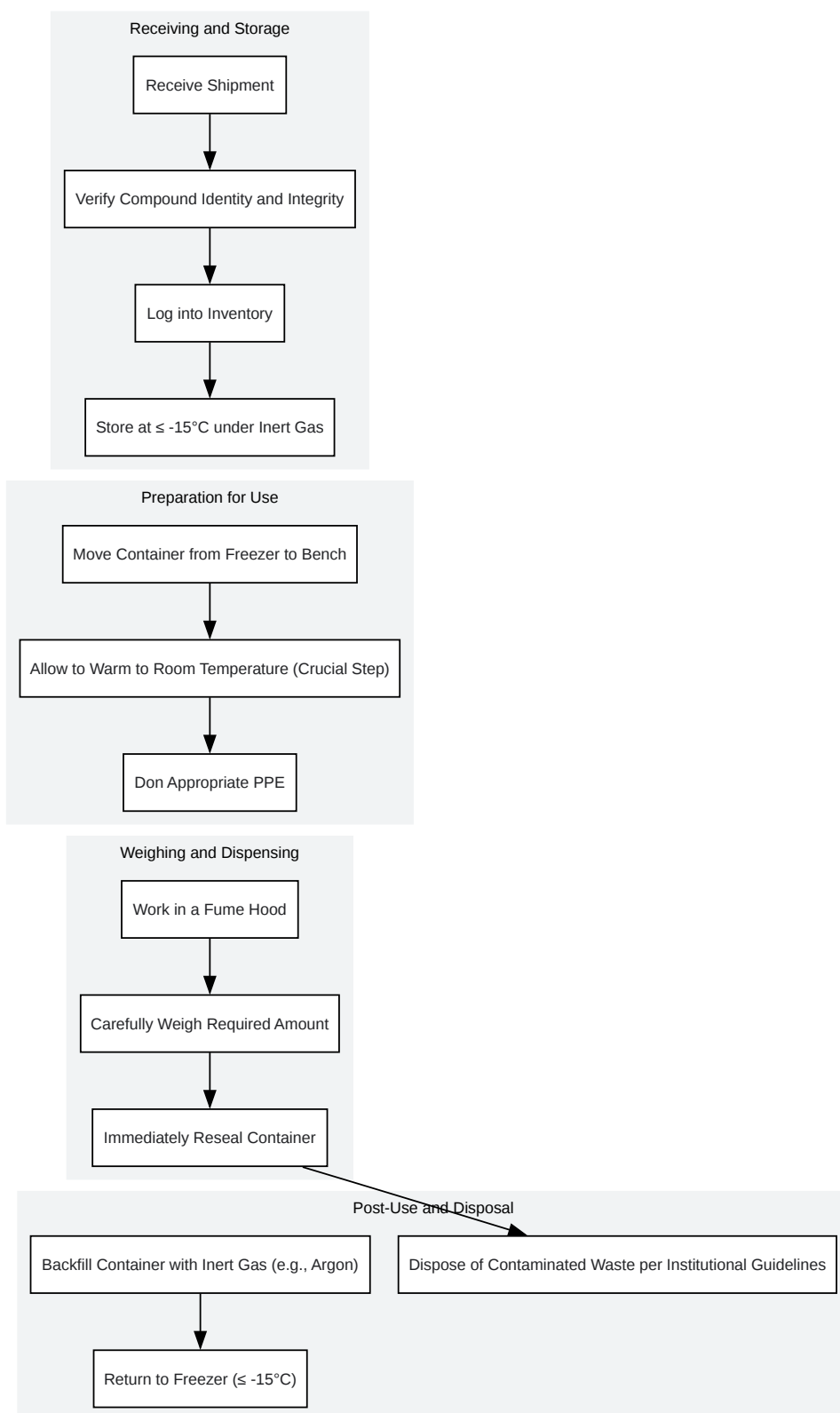
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that safety showers and eyewash stations are readily accessible.^[4]

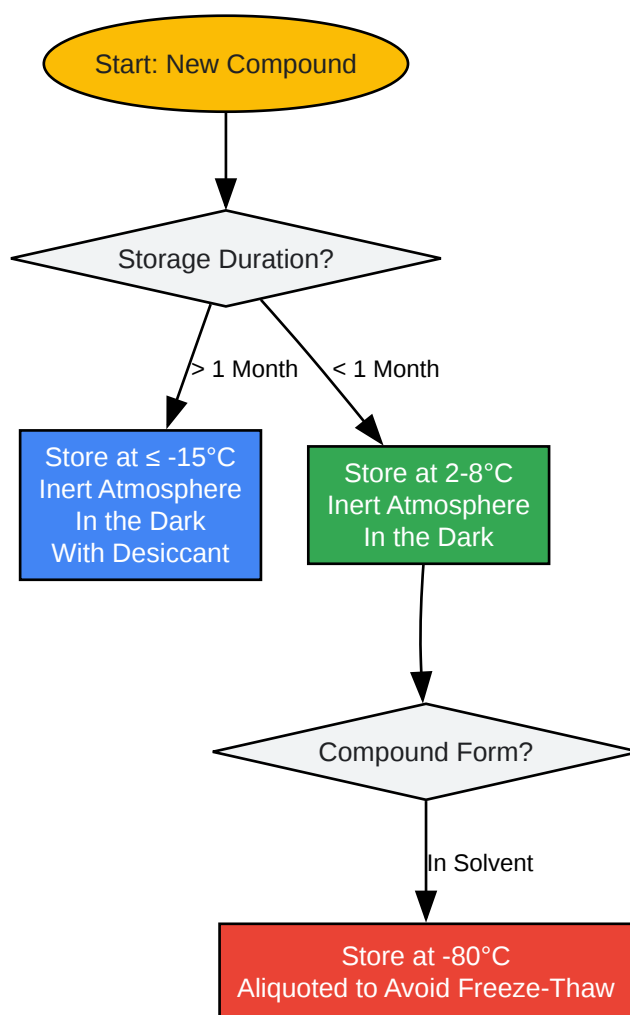
3.2. Personal Protective Equipment (PPE)

Equipment	Specification
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemically resistant gloves (e.g., nitrile).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not typically required if handled in a fume hood. Use a suitable respirator if dust is generated.

3.3. Safe Handling Workflow

The following diagram illustrates the recommended workflow for handling **PEG5-bis-(ethyl phosphonate)** from receipt to disposal.





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